2614W94 gasket for [specific equipment]

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Compound of Interest

Compound Name:	*2614W94*
Cat. No.:	*B1663313*

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An in-depth guide to the **2614W94** gasket, a critical component for ensuring optimal performance in high-purity analytical systems. This document provides detailed application notes, experimental protocols, and technical data for researchers, scientists, and professionals in the drug development field. The **2614W94** gasket is specifically designed for use in demanding environments where maintaining a reliable seal is paramount to data integrity and instrument performance.

Section 1: Application Notes

The **2614W94** gasket is primarily utilized in sample introduction systems of analytical instruments, such as Inductively Coupled Plasma Mass Spectrometry (ICP-MS) and High-Performance Liquid Chromatography (HPLC). Its function is to create a robust seal between components, preventing leaks and ensuring a controlled environment for sample analysis. In ICP-MS, it is often found in the sampler and skimmer cone assembly, which is critical for ion beam transmission. In HPLC systems, it can be used in various connections to withstand high pressures and prevent solvent leakage.

Key Applications:

- ICP-MS: Sealing the sampler cone in PerkinElmer NexION series instruments, ensuring a stable plasma interface and minimizing atmospheric gas entrainment.

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- HPLC: High-pressure solvent line connections, pump heads, and detector flow cells to prevent leakage and maintain system pressure.
- Gas Chromatography (GC): Sealing the interface between the chromatography column and the detector or injector port.

Section 2: Technical Specifications

The performance of the **2614W94** gasket is defined by its material composition and physical properties, which are summarized in the table below.

Parameter	Specification
Material	Viton® (Fluoroelastomer)
Operating Temperature	-20°C to 204°C (-4°F to 400°F)
Pressure Rating	Up to 10,000 psi (689 bar) in specific applications
Chemical Compatibility	Excellent with most hydrocarbons, oils, and mineral acids. Not recommended for use with ketones, esters, and certain organic acids.[1][2][3]
Dimensions	Specific to the instrument and application
Color	Black

Section 3: Experimental Protocols

Protocol for Gasket Installation in an ICP-MS Sampler Cone Assembly

This protocol outlines the steps for replacing the **2614W94** gasket in a PerkinElmer NexION ICP-MS sampler cone.

Materials:

- New **2614W94** gasket

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- Lint-free gloves
- Appropriate tools for removing the sampler cone
- Cleaning solution (e.g., isopropanol)
- Lint-free wipes

Procedure:

- Instrument Shutdown: Safely shut down the ICP-MS instrument and allow the interface region to cool down.
- Access the Sampler Cone: Following the instrument manufacturer's guidelines, carefully remove the interface cover to access the sampler cone.
- Remove the Old Gasket: Remove the sampler cone to expose the old gasket. Carefully pry the old gasket from its seat, taking care not to scratch any of the sealing surfaces.
- Clean the Sealing Surfaces: Thoroughly clean the gasket seating area and the sampler cone with a lint-free wipe moistened with isopropanol to remove any debris or residue.
- Install the New Gasket: Wearing lint-free gloves, carefully place the new **2614W94** gasket into the designated groove. Ensure it is seated evenly and is not twisted or pinched.
- Reassemble the Components: Reinstall the sampler cone according to the manufacturer's instructions, ensuring it is properly aligned.
- System Startup and Leak Check: Reassemble the interface and restart the instrument. Perform a system performance check and monitor for any vacuum leaks.

Section 4: Visualizations

Gasket Installation Workflow

The following diagram illustrates the logical workflow for the proper installation of the **2614W94** gasket.

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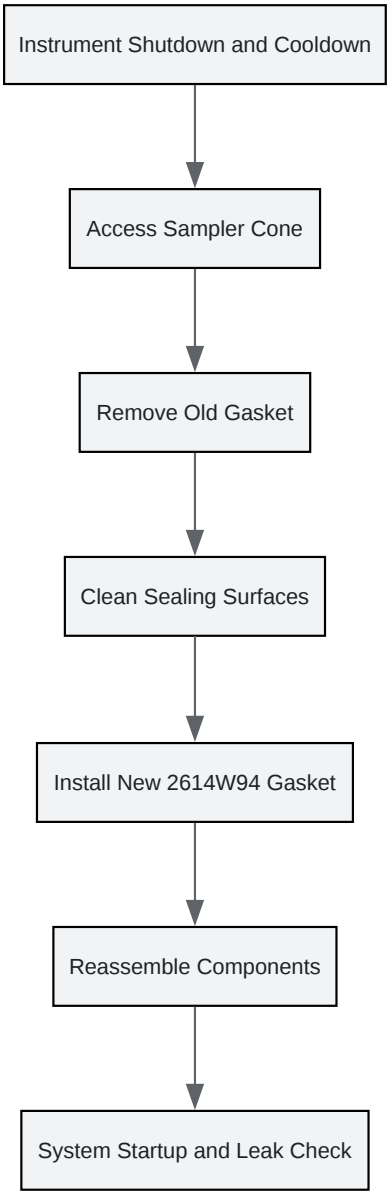

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Gasket Installation Workflow

ICP-MS Sample Introduction Pathway

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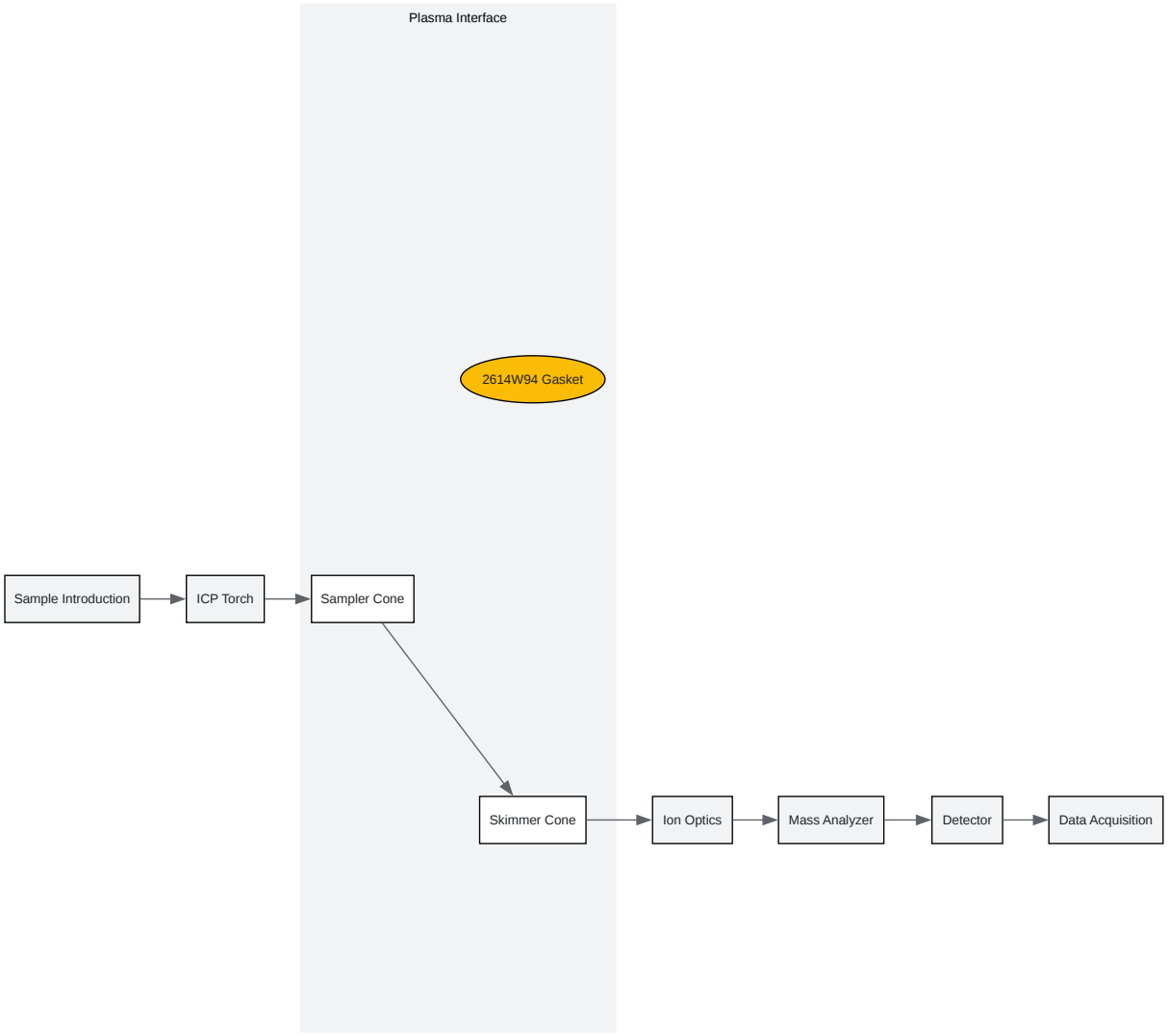
This diagram shows the signaling pathway of the sample from introduction to detection in an ICP-MS system, highlighting the location of the sampler cone gasket.



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ICP-MS Sample Pathway

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